

Personal protective equipment for handling 1-Chloro-2-methylpropane

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Compound of Interest

Compound Name: 1-Chloro-2-methylpropane

Cat. No.: B167039

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Essential Safety and Handling Guide for 1-Chloro-2-methylpropane

This guide provides critical safety and logistical information for the handling and disposal of **1-Chloro-2-methylpropane** (also known as isobutyl chloride). Adherence to these procedures is essential for ensuring laboratory safety.

Physical and Chemical Properties

Understanding the properties of **1-Chloro-2-methylpropane** is the first step in safe handling. It is a highly flammable, colorless liquid with a strong odor.[\[1\]](#)

Property	Value
Synonyms	Isobutyl chloride, Propane, 1-chloro-2-methyl-
CAS Number	513-36-0
Molecular Formula	C ₄ H ₉ Cl
Molecular Weight	92.57 g/mol
Appearance	Colorless liquid[1]
Boiling Point	68 - 69 °C (154.4 - 156.2 °F)[1]
Melting Point	-131 °C (-203.8 °F)[1]
Flash Point	-7 °C (19.4 °F)[1]
Vapor Pressure	120 mmHg @ 20 °C[1]
Solubility	Insoluble in water[1]

Hazard Identification and Exposure Limits

1-Chloro-2-methylpropane is classified as a highly flammable liquid and vapor.[1][2] Vapors can form explosive mixtures with air.[2][3] While it may cause skin, eye, and respiratory tract irritation, there are currently no established occupational exposure limits (e.g., PEL, TLV) for this chemical.[4][5] Therefore, exposure should be minimized as much as practically possible.

Hazard Statement	GHS Classification
H225	Highly flammable liquid and vapour[2][6]

Personal Protective Equipment (PPE) Protocol

A risk assessment should always be conducted before handling **1-Chloro-2-methylpropane** to determine the appropriate level of PPE. The following are general guidelines.

Engineering Controls

The primary line of defense is to handle this chemical in a well-ventilated area.[1][3]

- Chemical Fume Hood: All work with **1-Chloro-2-methylpropane** should be conducted inside a properly functioning chemical fume hood.[4]
- Grounding: To prevent ignition from static electricity, all metal parts of equipment must be grounded.[1][6] Use explosion-proof electrical and ventilating equipment.[1]

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended for short-term use). Viton® (fluorinated rubber) gloves for longer-term use.[4]	Protects against skin contact and absorption.[7] Change gloves immediately if they become contaminated.[4]
Eye & Face Protection	Safety glasses with side shields or chemical splash goggles.[4] A face shield may be required if there is a significant splash hazard.	Prevents eye contact with liquid or vapor.
Skin & Body Protection	Laboratory coat.[4] Flame-retardant, antistatic protective clothing for larger quantities.[2]	Protects skin from splashes and contamination of personal clothing.
Respiratory Protection	Required when vapors or aerosols are generated, or if ventilation is inadequate. Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[2]	Prevents inhalation of harmful vapors.[7] A respiratory protection program, including training and fit-testing, is required for respirator use.[7]

Experimental Protocol: Donning and Doffing PPE

Donning (Putting On) Sequence:

- Hand Hygiene: Wash and dry hands thoroughly.

- Lab Coat: Put on the lab coat and fasten it completely.
- Respirator (if required): Perform a seal check to ensure a proper fit.
- Eye and Face Protection: Put on safety goggles or glasses. If required, place the face shield over the goggles.
- Gloves: Put on the first pair of gloves. If double-gloving, put the second pair on over the first, ensuring the cuffs of the lab coat are tucked into the outer glove.

Doffing (Taking Off) Sequence:

- Gloves: Remove the outer pair of gloves first (if double-gloving) by peeling them off without touching the outside. Then, remove the inner pair using the same technique.
- Lab Coat: Unfasten the lab coat and remove it by rolling it down from the shoulders, keeping the contaminated outer surface away from your body.
- Eye and Face Protection: Remove the face shield (if used), followed by the safety goggles, handling them by the sides.
- Respirator (if required): Remove the respirator without touching the front.
- Hand Hygiene: Wash hands thoroughly with soap and water.

Operational and Disposal Plans

Handling and Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][3]
- Store away from heat, sparks, open flames, and other ignition sources.[1][3][6] No smoking in the area.[1][6]
- The recommended storage temperature is between 2-8°C to maintain stability.[3]
- Incompatible with strong oxidizing agents and strong bases.[1][4]

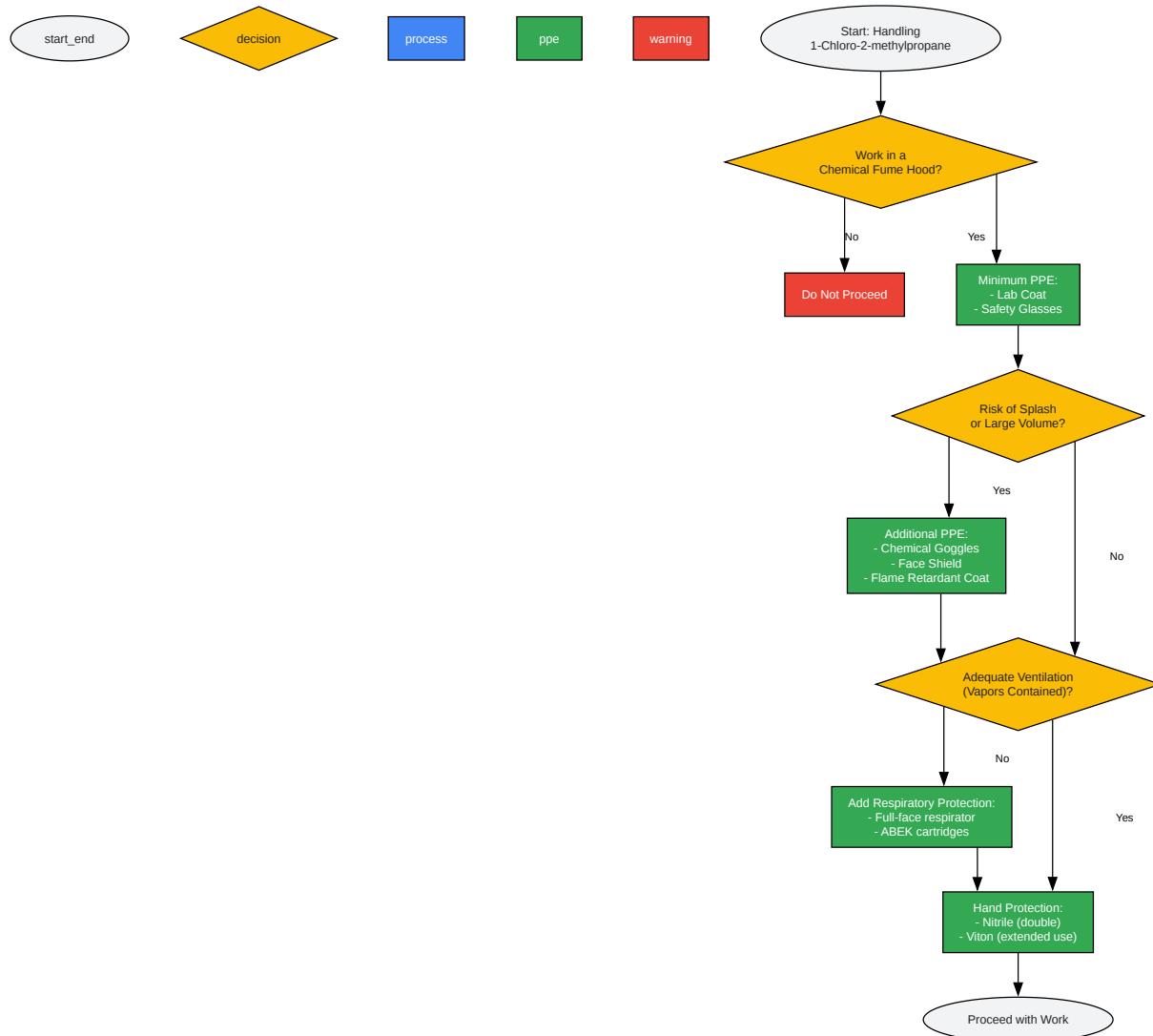
Spill Management

- Small Spills (<50 mL):
 - Evacuate the immediate area and turn off all ignition sources if safe to do so.[\[4\]](#)
 - Wear a minimum of two pairs of nitrile gloves, safety goggles, and a lab coat.[\[4\]](#)
 - Cover the spill with an absorbent, non-combustible material (e.g., vermiculite, sand).
 - Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.
- Large Spills (>50 mL):
 - Evacuate the laboratory immediately and alert others.
 - If the spill is outside of a fume hood, pull the fire alarm and exit the building.[\[4\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department.

Waste Disposal

- Chemical Waste: Collect all waste **1-Chloro-2-methylpropane** and contaminated materials in a designated, sealed, and properly labeled hazardous waste container.[\[6\]](#) Halogenated organic waste should typically be collected in a specific waste stream.[\[8\]](#)
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste in accordance with institutional and local regulations.[\[2\]](#)
- Empty Containers: Empty containers may still contain flammable vapors. Do not rinse them into the drain. Consult your EHS department for procedures on rinsing and disposing of empty containers.

Logical Workflow for PPE Selection



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References

- 1. fishersci.com [fishersci.com]
- 2. dept.harpercollege.edu [dept.harpercollege.edu]
- 3. nbinno.com [nbinno.com]
- 4. astate.edu [astate.edu]
- 5. 1-Chloro-2-Methylpropene - Dry Cleaning, Some Chlorinated Solvents and Other Industrial Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. chemicalbook.com [chemicalbook.com]
- 7. research.uga.edu [research.uga.edu]
- 8. merckmillipore.com [merckmillipore.com]
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